

A Comprehensive Technical Guide to Calcium Iodide Hydrate: CAS Numbers and Molecular Weights

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium iodide hydrate*

Cat. No.: *B7799291*

[Get Quote](#)

For Immediate Release

This technical guide provides a detailed overview of **calcium iodide hydrate**, focusing on its various forms and their corresponding Chemical Abstracts Service (CAS) numbers and molecular weights. This document is intended for researchers, scientists, and professionals in drug development who require precise information for their work.

Introduction to Calcium Iodide and its Hydrates

Calcium iodide (CaI_2) is an ionic compound formed from calcium and iodine. It is a colorless, deliquescent solid that is highly soluble in water. In practical applications and under normal storage conditions, calcium iodide often exists in its hydrated forms, where each formula unit of calcium iodide is associated with a specific number of water molecules. The degree of hydration significantly affects the compound's physical properties, including its molecular weight. Accurate identification through CAS numbers is therefore critical for scientific and commercial purposes.

Quantitative Data Summary

The following table summarizes the CAS numbers and molecular weights for anhydrous calcium iodide and its common hydrated forms.

Chemical Name	Formula	CAS Number	Molecular Weight (g/mol)
Anhydrous Calcium Iodide	CaI ₂	10102-68-8	293.89
Calcium Iodide Hydrate (unspecified)	CaI ₂ ·xH ₂ O	71626-98-7	293.89 (anhydrous basis)[1]
Calcium Iodide Monohydrate	CaI ₂ ·H ₂ O	71626-98-7	311.90[2][3]
Calcium Iodide Tetrahydrate	CaI ₂ ·4H ₂ O	13640-62-5	365.95
Calcium Iodide Hexahydrate	CaI ₂ ·6H ₂ O	10031-31-9	401.98[4][5]

Note: The CAS number 71626-98-7 is often used for **calcium iodide hydrate** where the exact number of water molecules is not specified. Some suppliers may also associate it with the monohydrate or hexahydrate form.[3][6]

Methodologies for Characterization

The determination of the specific hydrated form of calcium iodide and its purity typically involves standard analytical techniques such as:

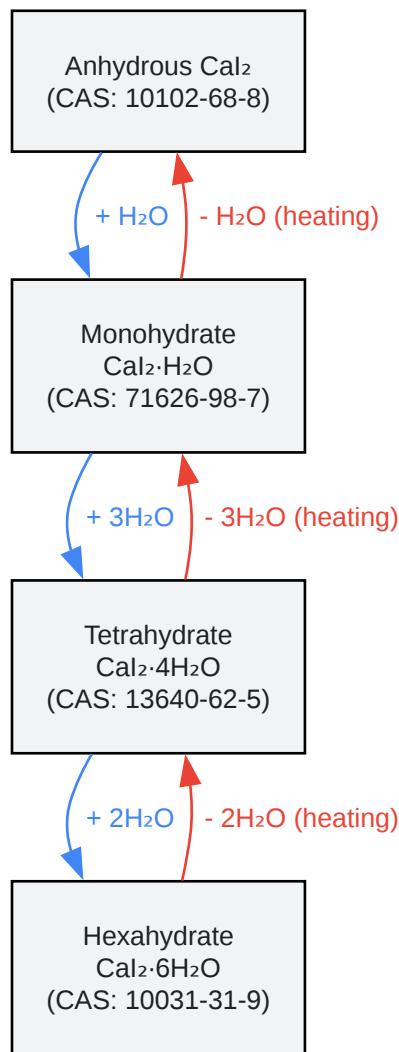
- Thermogravimetric Analysis (TGA): To determine the water content by measuring the mass loss as the sample is heated.
- Karl Fischer Titration: A specific method to quantify the water content in a sample.
- X-ray Diffraction (XRD): To identify the crystalline structure, which differs between the anhydrous and various hydrated forms.
- Elemental Analysis: To confirm the elemental composition of calcium and iodine.

Due to the straightforward nature of identifying these properties, detailed experimental protocols are not provided in this guide. Researchers should refer to standard analytical

chemistry textbooks and pharmacopeial monographs for detailed methodologies.

Logical Relationship of Calcium Iodide Forms

The relationship between the different forms of calcium iodide is primarily based on the degree of hydration. The anhydrous form can become hydrated upon exposure to moisture, and the hydrated forms can be converted to the anhydrous form by heating.



[Click to download full resolution via product page](#)

Caption: Hydration and dehydration pathways of calcium iodide.

This guide provides essential technical data on the CAS numbers and molecular weights of calcium iodide and its hydrates, which is fundamental for accurate research and development.

activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Calcium iodide hydrate | CaH₂I₂O | CID 16211521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CALCIUM IODIDE HYDRATE | 71626-98-7 [chemicalbook.com]
- 4. Calcium iodide hexahydrate | CaH₁₂I₂O₆ | CID 6093259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bangchemicals.com [bangchemicals.com]
- 6. CAS 71626-98-7: Calcium iodide hydrate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Calcium Iodide Hydrate: CAS Numbers and Molecular Weights]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799291#calcium-iodide-hydrate-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com